

# Paxiphylline D chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Paxiphylline D

Cat. No.: B15591972

[Get Quote](#)

## Paxiphylline D: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Paxiphylline D** is a naturally occurring alkaloid belonging to the complex family of Daphniphyllum alkaloids. Isolated from the plant *Daphniphyllum paxianum*, this small molecule has garnered interest within the scientific community due to its intricate chemical architecture and potential biological activities, characteristic of this class of natural products. This technical guide provides a detailed overview of the chemical structure, properties, and available experimental data related to **Paxiphylline D**, serving as a foundational resource for researchers in natural product chemistry, pharmacology, and drug discovery.

### Chemical Structure and Properties

**Paxiphylline D** possesses a complex polycyclic ring system, a hallmark of the Daphniphyllum alkaloid family. Its structure has been elucidated through extensive spectroscopic analysis, including 2D NMR techniques, and the absolute configuration was definitively confirmed by single-crystal X-ray diffraction.

Table 1: Chemical and Physical Properties of **Paxiphylline D**

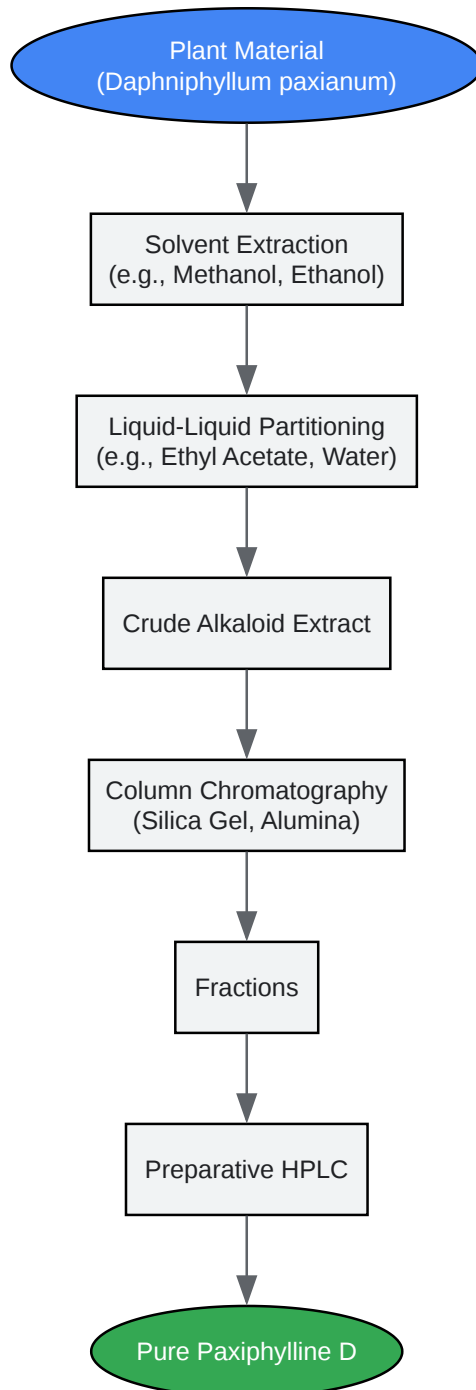
Property	Value	Reference
Chemical Identifiers		
IUPAC Name	methyl (1R,2S,3R,5R,6S,8R,10S)-2,6-dimethyl-20-oxo-8-azahexacyclo[11.5.1.11,5.02,10.03,8.016,19]jicosa-13(19),16-diene-17-carboxylate 8-oxide	N/A
CAS Number	1092555-02-6	N/A
Molecular Formula	C23H29NO4	N/A
Molecular Weight	383.48 g/mol	N/A
Physical Properties		
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
Spectroscopic Data		
NMR ( <sup>1</sup> H and <sup>13</sup> C)	Data has been used for structure elucidation but specific shifts are not publicly available in compiled format.	[1][2]
Mass Spectrometry	Data has been used for structure elucidation but specific m/z values are not publicly available in compiled format.	[1][2]

## Experimental Protocols

### Isolation of Paxiphylline D from *Daphniphyllum paxianum*

While a detailed, step-by-step protocol for the isolation of **Paxiphylline D** is not readily available in the public domain, the general procedure for extracting Daphniphyllum alkaloids can be summarized as follows. This workflow is based on common practices in natural product chemistry.

## General Isolation Workflow for Daphniphyllum Alkaloids

[Click to download full resolution via product page](#)Caption: Generalized workflow for the isolation of **Paxiphylline D**.

### Methodology:

- **Collection and Preparation of Plant Material:** The leaves, stems, or fruits of *Daphniphyllum paxianum* are collected, dried, and ground into a fine powder.
- **Extraction:** The powdered plant material is subjected to exhaustive extraction with an organic solvent, typically methanol or ethanol, at room temperature or under reflux.
- **Acid-Base Partitioning:** The resulting crude extract is concentrated and then subjected to an acid-base liquid-liquid partitioning to separate the basic alkaloids from neutral and acidic components. The extract is typically dissolved in an acidic aqueous solution (e.g., 5% HCl) and washed with an organic solvent (e.g., ethyl acetate). The aqueous layer is then basified (e.g., with  $\text{NH}_4\text{OH}$ ) and re-extracted with an organic solvent (e.g., chloroform or dichloromethane) to yield the crude alkaloid fraction.
- **Chromatographic Separation:** The crude alkaloid extract is then subjected to multiple steps of column chromatography over stationary phases like silica gel or alumina, using a gradient of solvents (e.g., hexane-ethyl acetate, chloroform-methanol) to separate the mixture into fractions.
- **Purification:** Fractions containing **Paxiphylline D**, as identified by thin-layer chromatography (TLC) and analytical HPLC, are further purified using preparative high-performance liquid chromatography (HPLC) to yield the pure compound.
- **Structure Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, 2D NMR (COSY, HSQC, HMBC), and high-resolution mass spectrometry (HRMS), and finally confirmed by single-crystal X-ray crystallography.[2]

## Total Synthesis

The total synthesis of **Paxiphylline D** has not been explicitly detailed in the available literature. However, the synthesis of other structurally related *Daphniphyllum* alkaloids, such as Daphenylline and Calyciphylline N, has been achieved.[3][4] These synthetic routes often involve complex, multi-step sequences that employ advanced organic chemistry reactions to construct the intricate polycyclic core. Researchers aiming to synthesize **Paxiphylline D** would likely draw inspiration from these established strategies.

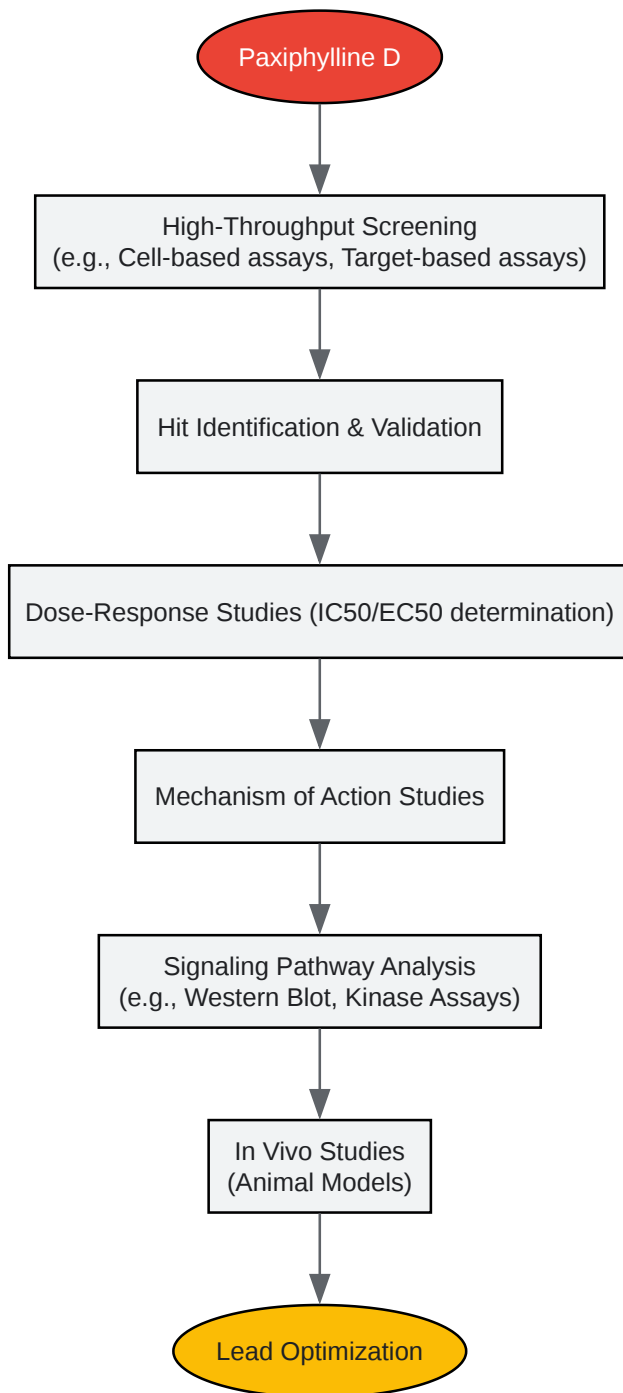
## Biological Activity and Signaling Pathways

The specific biological activities of **Paxiphylline D** have not been extensively studied. However, the broader class of Daphniphyllum alkaloids is known to exhibit a range of biological effects, including cytotoxic, antioxidant, and vasorelaxant properties.<sup>[4]</sup> Further investigation is required to determine the specific pharmacological profile of **Paxiphylline D**.

Currently, there is no specific information available regarding the signaling pathways that are directly modulated by **Paxiphylline D**. Given the diverse activities of related alkaloids, it is plausible that **Paxiphylline D** could interact with various cellular targets and pathways. Future research in this area is crucial to understanding its potential therapeutic applications.

The following diagram illustrates a hypothetical workflow for investigating the biological activity of a novel natural product like **Paxiphylline D**.

## Investigational Workflow for Biological Activity

[Click to download full resolution via product page](#)

Caption: A potential workflow for elucidating the biological activity of **Paxiphylline D**.

## Conclusion

**Paxiphylline D** represents a structurally complex and intriguing member of the Daphniphyllum alkaloid family. While its chemical structure has been well-characterized, a significant gap remains in the understanding of its physical properties, a detailed synthetic route, and its specific biological activities and mechanisms of action. This guide consolidates the currently available information and highlights the areas where further research is needed. The unique structural features of **Paxiphylline D** make it a compelling target for both synthetic chemists and pharmacologists, and future studies will undoubtedly shed more light on its potential as a lead compound in drug discovery.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Daphnipaxianines A-D, alkaloids from Daphniphyllum paxianum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Total synthesis of (-)-calyciphylline N - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Total synthesis of the Daphniphyllum alkaloid daphenylline - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Paxiphylline D chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15591972#paxiphylline-d-chemical-structure-and-properties]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)